

Application Notes and Protocols: Evaluating the Efficiency of Disperbyk 160

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Compound of Interest

Compound Name: *Disperbyk 160*

Cat. No.: *B1167488*

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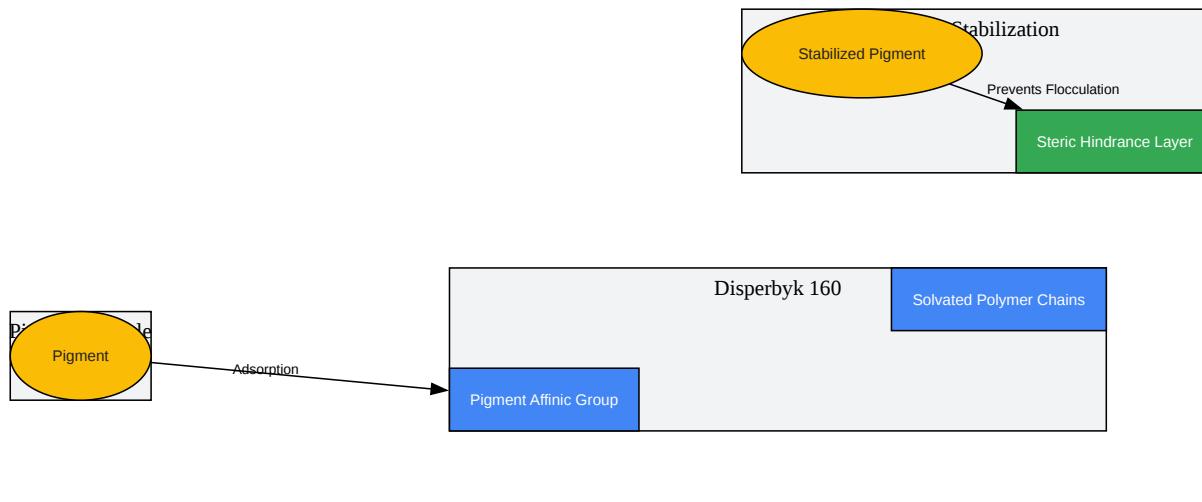
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed experimental framework for testing the efficiency of **Disperbyk 160**, a high molecular weight wetting and dispersing agent for solvent-borne systems.^{[1][2]} The protocols outlined below are designed to deliver quantifiable data on the performance of **Disperbyk 160** in pigment dispersion, a critical factor in the quality of coatings, inks, and other applications.

Disperbyk 160 is a solution of a high molecular weight block copolymer with pigment affinic groups.^{[1][2]} It functions by adsorbing onto the surface of pigments, providing steric stabilization that prevents flocculation.^{[3][4]} This action leads to several desirable outcomes, including reduced viscosity, increased pigment loading, enhanced color strength, and improved gloss.^{[2][3][5]}

Mechanism of Action: Steric Stabilization

Disperbyk 160 operates on the principle of steric hindrance. The high molecular weight polymer chains extend from the pigment surface into the surrounding solvent, creating a physical barrier that prevents particles from approaching each other and re-agglomerating. This is in contrast to electrostatic stabilization, which relies on charge repulsion. The pigment affinic groups of the copolymer anchor the molecule to the pigment particle, while the solvent-compatible chains provide the stabilizing effect.



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Caption: Mechanism of **Disperbyk 160** via steric stabilization.

Experimental Protocols

The following protocols describe a comprehensive approach to evaluating the efficiency of **Disperbyk 160**. A control formulation without the dispersant and formulations with varying concentrations of **Disperbyk 160** should be prepared to provide a basis for comparison. The recommended dosage of **Disperbyk 160** varies depending on the pigment type: 10-15% for inorganic pigments, 30-90% for organic pigments, 5-6% for titanium dioxides, and 70-140% for carbon blacks.^[1]

Materials and Equipment

- Pigment: Select a pigment relevant to the intended application (e.g., Titanium Dioxide for white coatings, Carbon Black for black inks, Phthalocyanine Blue for colored coatings).
- Solvent: A solvent system compatible with the intended application and **Disperbyk 160** (e.g., Xylene/Butylacetate 6/1).^[6]

- Resin/Binder: An appropriate binder for the formulation.
- **Disperbyk 160**: As the additive to be tested.
- High-speed disperser (Dissolver): For the initial wetting and deagglomeration of the pigment.
- Bead mill or three-roll mill: For the fine dispersion process.[7]
- Hegman gauge (Fineness of Grind Gauge): To assess the degree of dispersion.[8][9]
- Viscometer (e.g., Brookfield or Cone and Plate): To measure the viscosity of the pigment concentrate.
- Spectrophotometer/Colorimeter: To measure color strength and opacity.
- Glossmeter: To measure the gloss of the final coating.[10]
- Particle size analyzer: For detailed analysis of the particle size distribution.[7]
- Drawdown cards and film applicator: For preparing uniform films for testing.

Experimental Workflow

The following diagram illustrates the general workflow for testing the efficiency of **Disperbyk 160**.



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Caption: Experimental workflow for testing **Disperbyk 160** efficiency.

Detailed Methodologies

3.1. Preparation of Pigment Concentrates (Millbase)

- Prepare a control formulation and several test formulations with varying concentrations of **Disperbyk 160** based on the pigment weight.
- In a suitable container, combine the solvent, resin, and the specified amount of **Disperbyk 160**.
- Mix at low speed until a homogenous solution is formed.
- Gradually add the pigment to the liquid mixture under agitation with a high-speed disperser.
- Once all the pigment is incorporated, increase the speed of the disperser to achieve a vortex and disperse for 30 minutes.

3.2. Fine Dispersion

- Transfer the pre-dispersed millbase to a bead mill or a three-roll mill.
- Process the millbase according to the equipment manufacturer's instructions until the desired fineness of grind is achieved. The number of passes or the milling time should be consistent across all formulations.[\[7\]](#)

3.3. Evaluation of Dispersion Quality

- Fineness of Grind (Hegman Test):
 - Place a small amount of the pigment concentrate at the deep end of the Hegman gauge.
 - With a scraper, draw the sample down the length of the gauge at a steady rate.
 - Immediately observe the point on the scale where a significant number of coarse particles are visible.
 - Record the Hegman value. A higher value indicates a finer dispersion.[\[8\]](#)
- Viscosity Measurement:

- Allow the pigment concentrate to equilibrate to a constant temperature (e.g., 25°C).
- Measure the viscosity using a suitable viscometer. Record the viscosity at different shear rates to assess the rheological behavior. A lower viscosity at a given pigment concentration is generally desirable.

3.4. Let-down and Film Preparation

- "Let down" the pigment concentrates by mixing them with a compatible base (e.g., a white paint base for colored pigments or a clear varnish). The ratio of pigment concentrate to the base should be consistent.
- Apply a uniform film of the let-down paint onto a drawdown card using a film applicator of a specified thickness.
- Allow the films to dry under controlled conditions.

3.5. Evaluation of Final Film Properties

- Color Strength:
 - Measure the color coordinates (e.g., Lab*) of the dried films using a spectrophotometer.
 - Compare the color strength of the test samples to the control. An increase in color strength is expected with better dispersion.[\[8\]](#)
- Gloss:
 - Measure the gloss of the dried films at different angles (e.g., 20°, 60°, 85°) using a glossmeter. Higher gloss values typically indicate a better dispersion and a smoother film surface.[\[7\]](#)[\[10\]](#)
- Rub-out Test:
 - Shortly after applying the wet film, gently rub a small area with a finger.
 - After the film has dried, visually compare the color of the rubbed area to the unrubbed area. A significant color difference indicates flocculation.[\[11\]](#)

3.6. Stability Testing

- Store the prepared pigment concentrates at an elevated temperature (e.g., 50°C) for a specified period (e.g., 1, 2, and 4 weeks).
- After storage, re-measure the viscosity and fineness of grind. A significant change in these properties indicates instability.

Data Presentation

The quantitative data obtained from the experiments should be summarized in tables for easy comparison.

Table 1: Pigment Concentrate Properties

Formulation	Disperbyk 160 (%)	Fineness of Grind (Hegman)	Viscosity (mPa·s) at specified shear rate
Control	0		
Test 1	X		
Test 2	Y		
Test 3	Z		

Table 2: Final Film Properties

Formulation	Disperbyk 160 (%)	Color Strength (Relative to Control)	Gloss (60°)	Rub-out Test (ΔE*)
Control	0	100%		
Test 1	X			
Test 2	Y			
Test 3	Z			

Table 3: Stability of Pigment Concentrates (after 4 weeks at 50°C)

Formulation	Disperbyk 160 (%)	Change in Viscosity (%)	Change in Fineness of Grind
Control	0		
Test 1	X		
Test 2	Y		
Test 3	Z		

By following these detailed protocols and systematically presenting the data, researchers can effectively quantify the efficiency of **Disperbyk 160** in a given system. This will enable the optimization of formulations for improved product performance and quality.

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